

Commercial Suppliers and Technical Guide for Ethopabate-d5 Analytical Standard

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Compound of Interest

Compound Name: Ethopabate-d5

Cat. No.: B15560343

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the **Ethopabate-d5** analytical standard, its physicochemical properties, and a detailed experimental protocol for its use as an internal standard in the quantitative analysis of Ethopabate.

Introduction to Ethopabate and its Deuterated Analog

Ethopabate is a coccidiostat, an antiparasitic drug, primarily used in the poultry industry to control the parasitic disease coccidiosis. For accurate quantification of Ethopabate residues in various matrices such as animal feed, tissues, and plasma, stable isotope-labeled internal standards are crucial. **Ethopabate-d5**, a deuterated analog of Ethopabate, serves as an ideal internal standard for mass spectrometry-based analytical methods due to its similar chemical and physical properties to the parent compound, ensuring reliable and accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response.

Commercial Suppliers of Ethopabate-d5 Analytical Standard

Several reputable suppliers offer **Ethopabate-d5** analytical standard. The table below summarizes key information from some of the prominent commercial sources. It is important to note that a complete Certificate of Analysis (CoA) with detailed quantitative data is typically provided with the purchase of the standard.

Supplier	Product Code (Example)	CAS Number	Molecular Formula	Purity (Typical)	Available Pack Sizes
LGC Standards	TRC-E890802	2469244-16-2	C ₁₂ H ₁₀ D ₅ NO ₄	>95% (HPLC)	2.5 mg, 10 mg, 25 mg
Clearsynth	CS-W-00092	2469244-16-2	C ₁₂ H ₁₀ D ₅ NO ₄	99.65% (by HPLC)[1][2]	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Veeprho	Not specified	2469244-16-2	C ₁₂ H ₁₀ D ₅ NO ₄	High Purity	Inquire for details
Analytical Standard Solutions (A2S)	E291	Not specified	C ₁₂ H ₁₀ D ₅ NO ₄	High Purity	Inquire for details
US Biological Life Sciences	Not specified	Not specified	C ₁₂ H ₁₀ D ₅ NO ₄	Highly Purified	100 mg

Representative Technical Data from a Certificate of Analysis

While specific values vary by lot, a typical Certificate of Analysis for **Ethopabate-d5** would include the following quantitative data.

Parameter	Specification
Chemical Identity	
IUPAC Name	Methyl 4-acetamido-2-(ethoxy-d5)benzoate[3]
CAS Number	2469244-16-2[1][3]
Molecular Formula	C ₁₂ H ₁₀ D ₅ NO ₄ [1][3]
Molecular Weight	242.28 g/mol [3]
Purity and Composition	
Chemical Purity (by HPLC)	≥99.0%
Isotopic Purity (d5)	≥98%
Isotopic Distribution	d0 ≤ 0.5%, d1-d4 ≤ 1.5%
Physical Properties	
Appearance	White to off-white solid
Solubility	Soluble in Methanol, Acetonitrile
Storage Conditions	
Recommended Storage	-20°C for long-term storage

Experimental Protocol: Quantification of Ethopabate in Poultry Feed using LC-MS/MS with Ethopabate-d5 Internal Standard

This section details a representative experimental protocol for the extraction and quantification of Ethopabate in a poultry feed matrix.

Reagents and Materials

- Ethopabate analytical standard
- Ethopabate-d5** analytical standard (Internal Standard, IS)

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Ethopabate and **Ethopabate-d5** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Ethopabate primary stock solution with a mixture of acetonitrile and water.
- Internal Standard Spiking Solution: Dilute the **Ethopabate-d5** primary stock solution to a suitable concentration (e.g., 1 µg/mL) for spiking into samples and calibration standards.

Sample Preparation and Extraction

The following workflow outlines the steps for sample preparation.



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Caption: Experimental workflow for the extraction of Ethopabate from poultry feed.

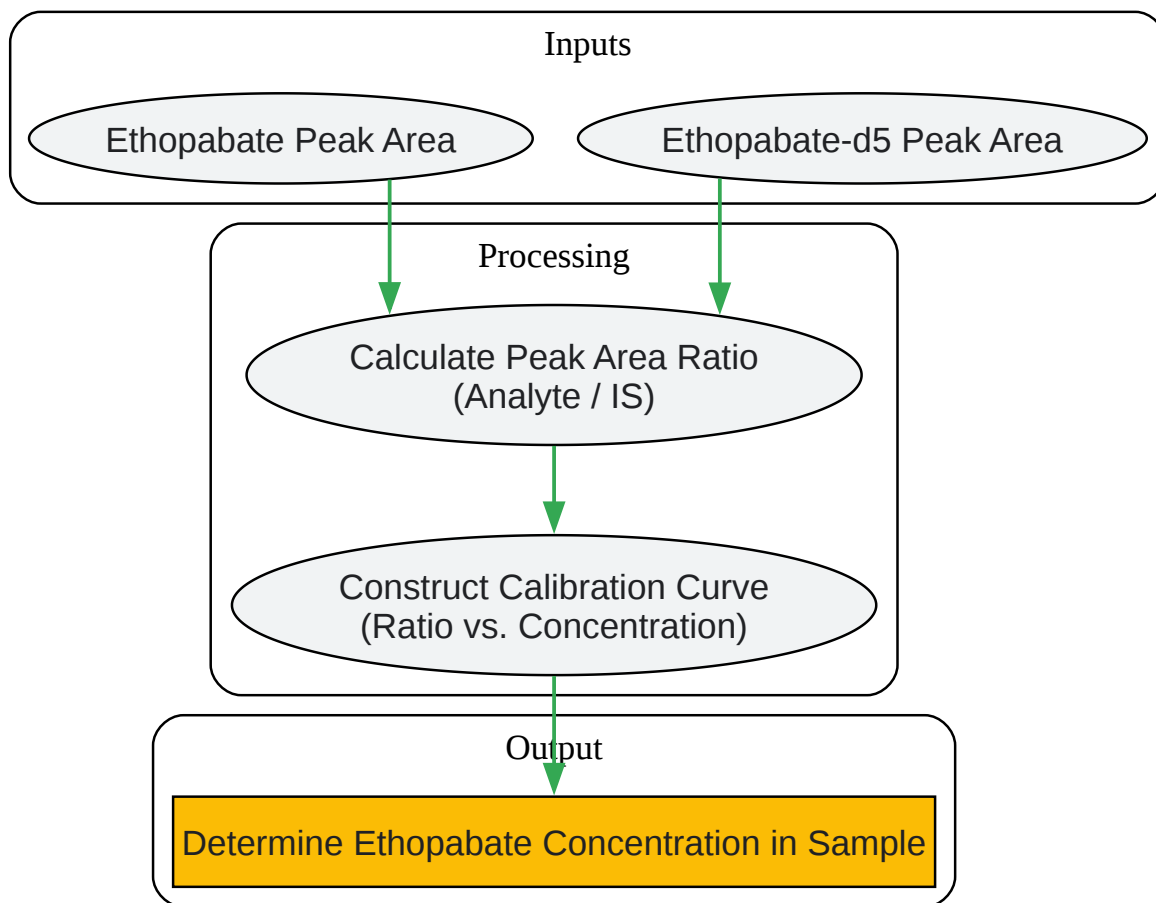
LC-MS/MS Instrumentation and Conditions

Parameter	Condition
Liquid Chromatography	
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 10% B, ramp to 90% B over 5 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Ethopabate: m/z 238.1 -> 192.1Ethopabate-d5: m/z 243.1 -> 197.1
Collision Energy	Optimized for each transition

Data Analysis and Quantification

The quantification of Ethopabate is based on the ratio of the peak area of the analyte to the peak area of the internal standard (**Ethopabate-d5**). A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards. The concentration of Ethopabate in the samples is then determined from this calibration curve.

The use of a deuterated internal standard like **Ethopabate-d5** is a critical component of a robust and reliable analytical method for the quantification of Ethopabate. The logical relationship for this quantification approach is illustrated below.



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Caption: Logical relationship for quantification using an internal standard.

Conclusion

The availability of high-purity **Ethopabate-d5** analytical standard from various commercial suppliers enables researchers and analytical laboratories to develop and validate robust methods for the accurate quantification of Ethopabate residues. The use of a stable isotope-labeled internal standard in conjunction with sensitive analytical techniques like LC-MS/MS is essential for ensuring food safety and regulatory compliance. The experimental protocol and data presented in this guide provide a solid foundation for the implementation of such analytical methods.

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References

- 1. clearsynth.com [clearsynth.com]
- 2. clearsynth.com [clearsynth.com]
- 3. Ethopabate-d5 | CAS 2469244-16-2 | LGC Standards [lgcstandards.com]
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